

# An In-depth Technical Guide to 6-Cyanonicotinic Acid (CAS 70165-31-0)

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## Compound of Interest

Compound Name: 6-Cyanonicotinic acid

Cat. No.: B1585720

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## Introduction: The Strategic Importance of a Versatile Pyridine Scaffold

**6-Cyanonicotinic acid**, a substituted pyridine carboxylic acid, is a pivotal intermediate in modern organic and medicinal chemistry. Its strategic importance lies in the bifunctional nature of the pyridine ring, which is adorned with both an electron-withdrawing nitrile group and a carboxylic acid moiety. This unique arrangement of functional groups imparts a distinct reactivity profile, making it a valuable building block for the synthesis of a diverse array of complex molecules.<sup>[1]</sup> In the landscape of drug discovery, pyridine carboxylic acid isomers and their derivatives have historically given rise to a multitude of therapeutic agents for conditions ranging from cancer and tuberculosis to diabetes and hypertension.<sup>[1][2][3]</sup> The structural rigidity and specific electronic properties of the pyridine nucleus allow for fine-tuning of molecular interactions with biological targets, a critical aspect in the design of novel therapeutics with enhanced efficacy and selectivity.<sup>[1][4]</sup> This guide provides a comprehensive overview of **6-cyanonicotinic acid**, encompassing its chemical and physical properties, synthesis and purification protocols, and its applications as a precursor in the development of pharmacologically active compounds.

## Physicochemical and Spectroscopic Profile

A thorough understanding of the physicochemical properties of **6-cyanonicotinic acid** is fundamental to its effective utilization in synthesis and formulation.

Table 1: Physicochemical Properties of **6-Cyanonicotinic Acid**

Property	Value	Reference
CAS Number	70165-31-0	[5]
Molecular Formula	C <sub>7</sub> H <sub>4</sub> N <sub>2</sub> O <sub>2</sub>	[6]
Molecular Weight	148.12 g/mol	[6]
Melting Point	190-194 °C	[6][7]
Boiling Point (Predicted)	395.9 ± 27.0 °C	
Density (Predicted)	1.42 ± 0.1 g/cm <sup>3</sup>	[6]
pKa (Predicted)	2.81 ± 0.10	[6]
Solubility	Soluble in alcohol	[6][7]
Appearance	Pale yellow to orange or brown crystals or powder	[8]

#### Spectroscopic Characterization:

The structural elucidation of **6-cyanonicotinic acid** and its derivatives relies heavily on spectroscopic techniques. While specific spectra for the parent compound are not readily available in the provided search results, a general understanding of the expected spectral features can be inferred.

- Infrared (IR) Spectroscopy: Key vibrational frequencies would include a broad O-H stretch from the carboxylic acid, a sharp C≡N stretch for the nitrile group, and characteristic C=O and C-N stretching bands.[9][10]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: The <sup>1</sup>H NMR spectrum would display signals corresponding to the aromatic protons on the pyridine ring, with their chemical shifts and coupling patterns providing information about their relative positions. The <sup>13</sup>C NMR

spectrum would show distinct resonances for the carboxylic carbon, the nitrile carbon, and the carbons of the pyridine ring.[\[11\]](#)[\[12\]](#)[\[13\]](#)

- Mass Spectrometry (MS): The mass spectrum would exhibit a molecular ion peak corresponding to the molecular weight of the compound, along with fragmentation patterns that can aid in structural confirmation.[\[11\]](#)[\[12\]](#)[\[13\]](#)

## Synthesis and Purification: A Practical Approach

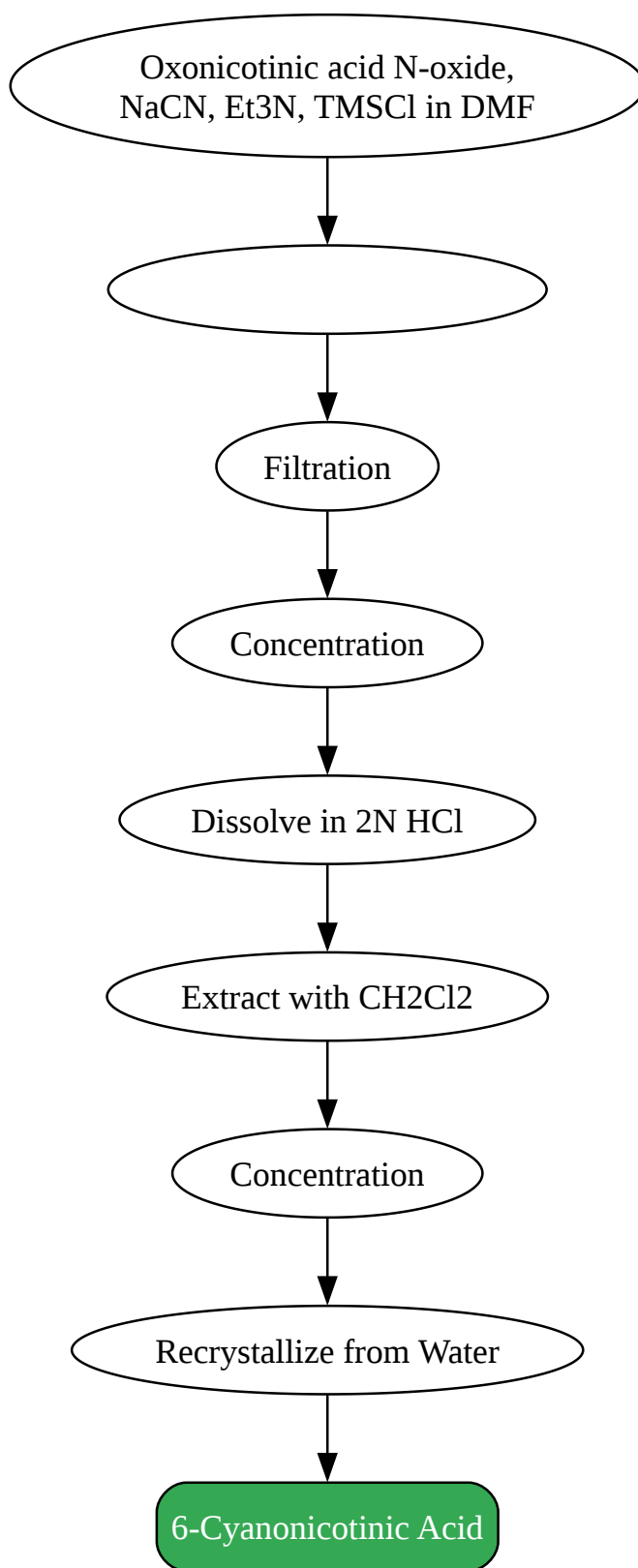
The synthesis of **6-cyanonicotinic acid** is a critical process for its availability in research and industrial settings. A commonly cited method involves the reaction of a nicotinic acid derivative with a cyanide source.

### Synthesis of 6-Cyanonicotinic Acid from Oxonicotinic Acid N-oxide[\[7\]](#)[\[8\]](#)[\[9\]](#)

This procedure details a common synthetic route, highlighting the key reagents and reaction conditions.

Experimental Protocol:

- Reaction Setup: To a solution of oxonicotinic acid N-oxide (51 g, 0.37 mol) in 1.2 L of dimethylformamide (DMF), add sodium cyanide (54 g, 1.1 mol), triethylamine (255 mL, 1.83 mol), and trimethylchlorosilane (185 mL).[\[7\]](#)
- Reaction Execution: Stir the reaction mixture at 110 °C for 10 hours.[\[7\]](#)
- Workup: After the reaction is complete, filter the mixture and concentrate the filtrate.[\[7\]](#)
- Extraction: Dissolve the residue in 100 mL of 2N hydrochloric acid and extract with dichloromethane.[\[7\]](#)
- Purification: Combine the organic layers, concentrate, and recrystallize the crude product from water to yield **6-cyanonicotinic acid**.[\[7\]](#)



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Purification Considerations:

The purity of **6-cyanonicotinic acid** is paramount for its use in subsequent reactions, particularly in pharmaceutical synthesis. Recrystallization is a common and effective method for purification.[7] For nicotinic acid derivatives in general, purification can sometimes be challenging due to their polarity.[14] Techniques such as washing with a basic solution to remove acidic impurities or the use of column chromatography may be necessary depending on the nature of the impurities.[14] In some cases, treatment with activated carbon can be employed to decolorize the product.[15]

## Applications in Research and Drug Discovery

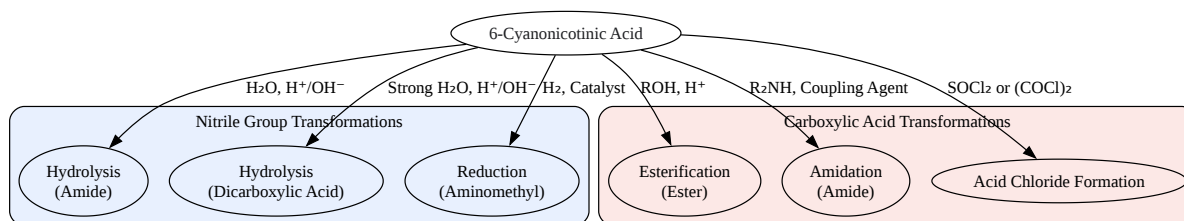
The true value of **6-cyanonicotinic acid** lies in its role as a versatile building block for the synthesis of more complex molecules with potential therapeutic applications. The presence of the nitrile and carboxylic acid groups allows for a wide range of chemical transformations.

### A Versatile Chemical Intermediate

The pyridine ring is a common scaffold in FDA-approved pharmaceuticals.[1] Nicotinic acid and its derivatives have been extensively explored in drug discovery, leading to treatments for a variety of diseases.[1][3] While specific applications of **6-cyanonicotinic acid** are not detailed in the search results, its structural similarity to other important nicotinic acid derivatives, such as 6-aminonicotinic acid and 6-chloronicotinic acid, suggests its potential as a precursor to a wide range of biologically active compounds.[16][17]

- **6-Aminonicotinic Acid:** This derivative serves as a key precursor in the synthesis of molecules investigated for their anti-inflammatory and anti-cancer properties. It is also used in the development of antihypertensive drugs.[4] The amino group can be introduced through the reduction of a nitro group or other synthetic transformations.
- **6-Chloronicotinic Acid:** This compound is a known environmental transformation product of certain pesticides and is a valuable intermediate for introducing other functional groups via nucleophilic substitution reactions.[17] It can be synthesized from 6-hydroxynicotinic acid.[18]
- **6-Hydroxynicotinic Acid:** This derivative is an intermediate in the bacterial oxidation of nicotinic acid and can be a starting material for the synthesis of other substituted nicotinic acids.[19][20]

The cyano group of **6-cyanonicotinic acid** can be hydrolyzed to a carboxylic acid or an amide, reduced to an amine, or participate in cycloaddition reactions, offering numerous avenues for molecular elaboration. The carboxylic acid group can be readily converted to esters, amides, or acid chlorides, enabling coupling with a variety of other molecules.



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## Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **6-cyanonicotinic acid**.

Hazard Identification:[[21](#)]

- Harmful if swallowed.
- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

Precautionary Measures:[[21](#)]

- Handling: Use in a well-ventilated area, preferably under a fume hood. Avoid breathing dust, fume, gas, mist, vapors, or spray. Wash hands and any exposed skin thoroughly after

handling. Do not eat, drink, or smoke when using this product.[21]

- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection.[21][22]
- Storage: Store in a well-ventilated place. Keep the container tightly closed in a dry environment.[21]
- First Aid:
  - If swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.[21]
  - If on skin: Wash with plenty of soap and water.[21]
  - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[21]
  - If inhaled: Remove person to fresh air and keep comfortable for breathing.[21]

Always consult the Safety Data Sheet (SDS) for the most current and comprehensive safety information before handling this compound.[5][21][22][23]

## Conclusion

**6-Cyanonicotinic acid** is a chemical intermediate of significant value to the research, pharmaceutical, and drug development communities. Its well-defined physicochemical properties, established synthetic routes, and the versatile reactivity of its functional groups make it an attractive starting material for the construction of novel and complex molecular architectures. A thorough understanding of its synthesis, purification, and safe handling is essential for unlocking its full potential in the ongoing quest for new and improved therapeutic agents. The continued exploration of the chemistry of **6-cyanonicotinic acid** and its derivatives is likely to yield further innovations in medicinal chemistry and materials science.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 6-Cyanonicotinic Acid (CAS 70165-31-0)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585720#6-cyanonicotinic-acid-cas-number-70165-31-0]

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